

N1-Acetylspermidine Dihydrochloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N-(3-((4-Aminobutyl)amino)propyl)acetamide dihydrochloride*

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For Researchers, Scientists, and Drug Development Professionals

N1-Acetylspermidine dihydrochloride is a key intermediate in polyamine metabolism, playing a crucial role in cellular processes ranging from cell growth and differentiation to apoptosis.^{[1][2]} This technical guide provides an in-depth overview of its chemical properties, experimental protocols for its synthesis and analysis, and its involvement in critical biological signaling pathways.

Core Chemical Properties

N1-Acetylspermidine dihydrochloride is the salt form of N1-acetylspermidine, an acetylated derivative of the polyamine spermidine.^[1] The dihydrochloride salt enhances its stability and solubility in aqueous solutions, making it suitable for a wide range of experimental applications.

Quantitative Data Summary

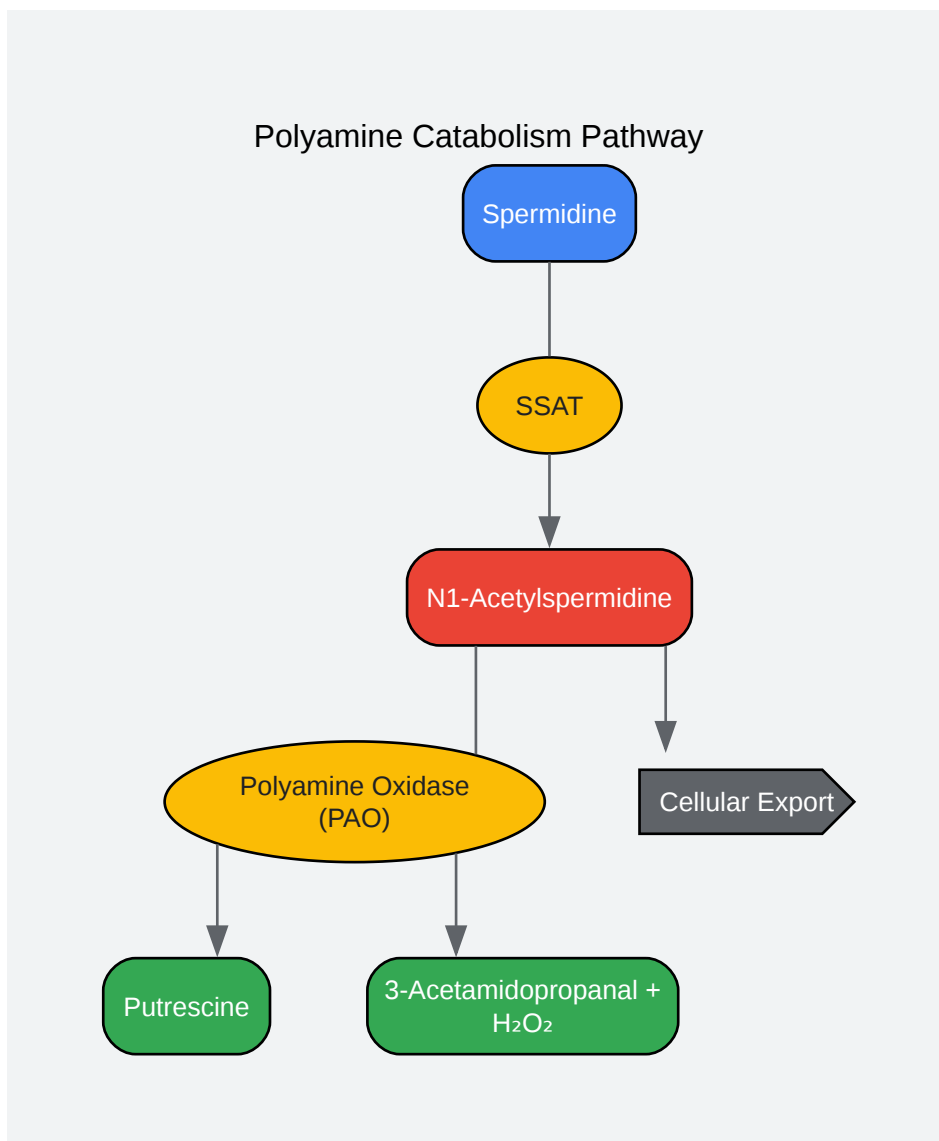
Property	Value	Source(s)
Molecular Formula	C ₉ H ₂₁ N ₃ O · 2HCl	[1]
Molecular Weight	260.2 g/mol	[1][3]
CAS Number	34450-16-3	[1][3]
Appearance	Crystalline solid	[1]
Purity	≥98%	[1][3]
Melting Point	Not Available	-
Boiling Point	Not Available	-
Solubility	DMSO: ~0.1 mg/mL PBS (pH 7.2): ~10 mg/mL Water: 242.5 mg/mL	[1][4]
Storage	-20°C	[4]
Stability	≥ 4 years (at -20°C)	[1]

Biological Significance and Signaling Pathways

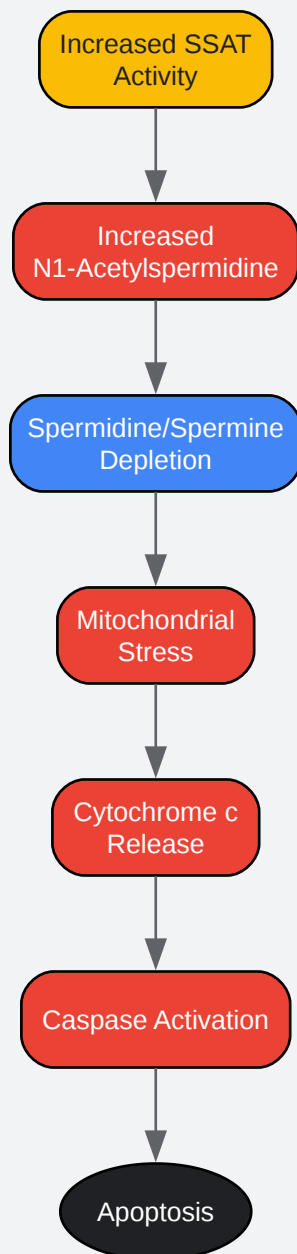
N1-Acetylspermidine is a primary substrate for polyamine oxidase (PAO), a key enzyme in the polyamine catabolic pathway.[1][5] This pathway is essential for maintaining polyamine homeostasis, and its dysregulation is implicated in various diseases, including cancer.[6][7]

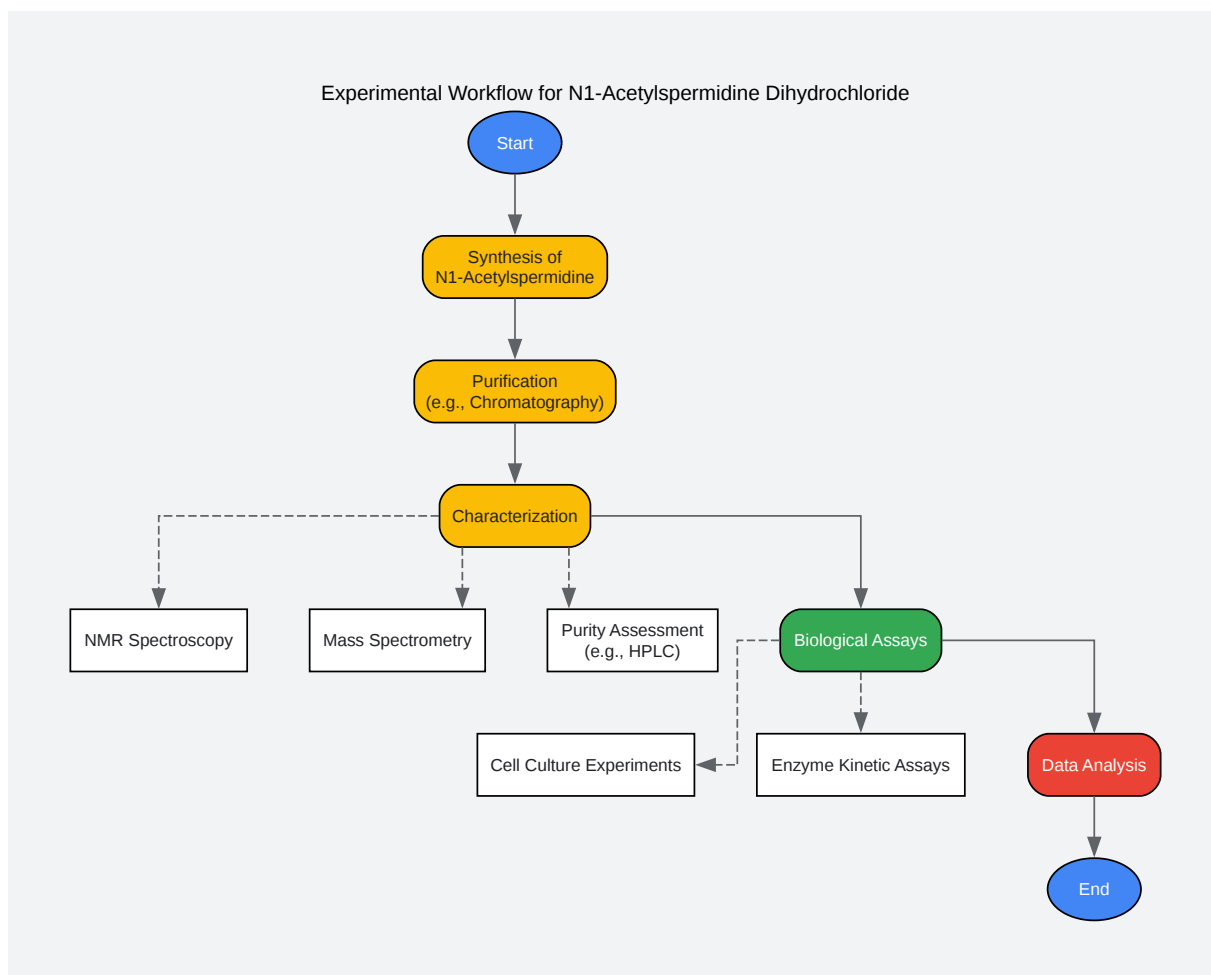
Polyamine Catabolism Pathway

The catabolism of polyamines is a tightly regulated process. Spermidine is acetylated by spermidine/spermine N1-acetyltransferase (SSAT) to form N1-acetylspermidine. Subsequently, N1-acetylspermidine is oxidized by polyamine oxidase (PAO) to produce putrescine, 3-acetamidopropanal, and hydrogen peroxide.[8] This pathway is crucial for reducing cellular polyamine levels.



N1-Acetylspermidine and Apoptosis





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